

Introduction: The Benzothiazole Core in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: *6-bromo-3-methyl-1,3-benzothiazol-2(3H)-imine*

CAS No.: 73901-11-8

Cat. No.: B1332799

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The benzothiazole scaffold, a bicyclic system featuring a benzene ring fused to a thiazole ring, represents a "privileged structure" in medicinal chemistry.^{[1][2]} Its derivatives are integral to a wide array of natural products and synthetic pharmaceutical agents, exhibiting a remarkable spectrum of pharmacological activities.^[3] These activities include potent anticancer, antimicrobial, antidiabetic, anticonvulsant, and anti-inflammatory properties.^{[1][4][5]} The versatility of the benzothiazole nucleus allows for substitutions at various positions, enabling chemists to fine-tune its steric, electronic, and pharmacokinetic properties to achieve desired biological effects.

This guide focuses on the technical aspects of a specific derivative class: substituted 2(3H)-iminobenzothiazoles, with **6-bromo-3-methyl-1,3-benzothiazol-2(3H)-imine** (CAS 73901-11-8) serving as our central reference compound. While detailed, peer-reviewed literature on this exact molecule is sparse, its structure contains all the key features—the core benzothiazole, a bromine substituent common in bioactive compounds, and an N-alkylated imine—that make this family of molecules a compelling subject for research and development. This document will synthesize established principles from the broader field of benzothiazole chemistry to provide a comprehensive technical overview for scientists engaged in drug discovery.

PART 1: Synthesis and Mechanistic Considerations

The synthesis of the 2-aminobenzothiazole core is well-established, with several robust methodologies available.^[6] The choice of method often depends on the availability of starting materials and the desired substitution pattern. The most common approaches involve the cyclization of a substituted aniline derivative.

Proposed Synthetic Pathway for 6-bromo-3-methyl-1,3-benzothiazol-2(3H)-imine

A plausible and widely-used method for constructing the target molecule would involve the reaction of a substituted aniline with a thiocyanate salt in the presence of bromine, a classic approach known as the Hugershoff reaction. This method proceeds via an in-situ generated thiourea intermediate which then undergoes electrophilic cyclization.

Core Reaction: Substituted Aniline → Substituted Phenylthiourea → 2-Amino/Iminobenzothiazole

A logical starting material for our target compound would be 4-bromo-N-methylaniline. The N-methyl group is crucial as it leads directly to the desired 3-methyl substitution on the final benzothiazole ring.

Experimental Protocol (Representative)

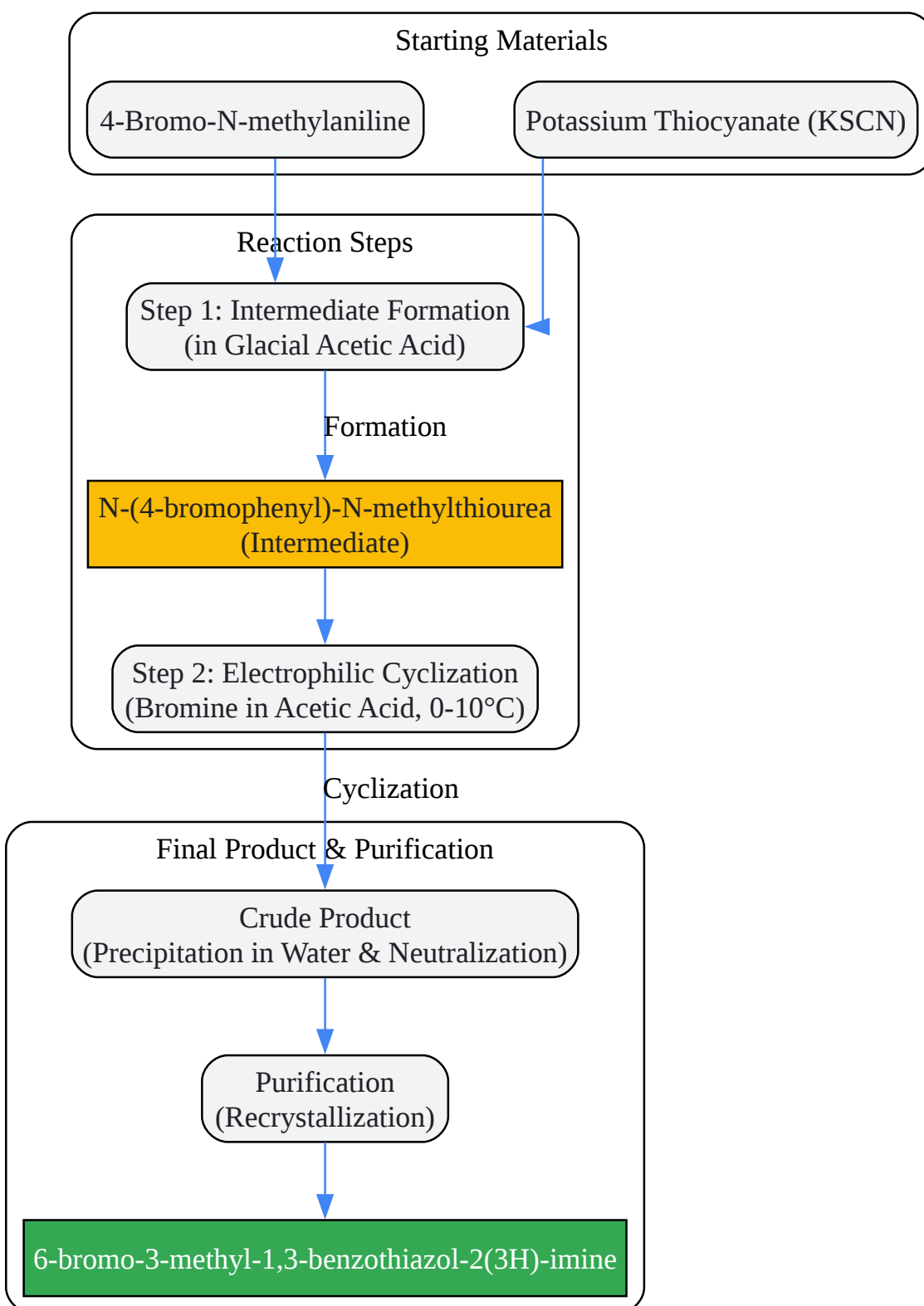
Causality: This protocol is based on established methods for 2-aminobenzothiazole synthesis.^[7] Acetic acid serves as both a solvent and a mild acid catalyst. The reaction is conducted at low temperatures during bromine addition to control the exothermic reaction and prevent unwanted side reactions.

- **Thiourea Formation:** Dissolve 4-bromo-N-methylaniline (1 equivalent) and potassium thiocyanate (KSCN, 1.1 equivalents) in glacial acetic acid. Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the N-(4-bromophenyl)-N-methylthiourea intermediate.
- **Cyclization:** Cool the reaction mixture to 0-5 °C in an ice bath. Add a solution of bromine (1 equivalent) in glacial acetic acid dropwise over 30-60 minutes, ensuring the temperature

does not exceed 10 °C. The bromine acts as an electrophile, initiating the intramolecular cyclization.

- **Reaction Completion & Work-up:** After the addition is complete, allow the mixture to stir at room temperature for several hours or until TLC analysis indicates the consumption of the starting material.
- **Isolation:** Pour the reaction mixture into ice-cold water. The product will precipitate out of the solution. Neutralize the mixture carefully with a base (e.g., sodium hydroxide or ammonium hydroxide solution) to pH 7-8.
- **Purification:** Filter the crude solid product, wash thoroughly with water, and dry. Recrystallization from a suitable solvent, such as ethanol or an ethanol/water mixture, can be performed to yield the purified **6-bromo-3-methyl-1,3-benzothiazol-2(3H)-imine**.[\[8\]](#)[\[9\]](#)

Synthesis Workflow Diagram



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Caption: Generalized workflow for the synthesis of the target compound.

PART 2: Physicochemical and Spectroscopic Profile

The physicochemical properties of benzothiazole derivatives are key to their behavior in biological systems. The introduction of a bromine atom significantly increases the molecule's lipophilicity and molecular weight, which can enhance membrane permeability and introduce a potential site for metabolic transformation or halogen bonding.

Predicted Physicochemical Properties

Property	Predicted Value / Information	Source / Justification
CAS Number	73901-11-8	[10]
Molecular Formula	C ₈ H ₇ BrN ₂ S	Calculated
Molecular Weight	243.12 g/mol	Calculated
Appearance	Likely a white to off-white crystalline solid	[8] [11]
Solubility	Expected to be soluble in organic solvents like methanol, acetone, and chloroform.	[12]
Structural Feature	The core structure is nearly planar, promoting stacking interactions.	[8] [9]

Spectroscopic Characterization (Expected)

While specific spectra for this compound are not publicly available, the expected spectroscopic signatures can be predicted based on its structure and data from analogous compounds.

- ¹H NMR: Protons on the benzothiazole ring would appear in the aromatic region (approx. 7.0-8.0 ppm). The N-methyl group would present as a singlet further upfield (approx. 3.0-3.5 ppm). The imine proton (if observable) would be a broad singlet.
- ¹³C NMR: Aromatic carbons would resonate in the 110-150 ppm range. The imine carbon (C=N) would be significantly downfield (>160 ppm). The N-methyl carbon would be found

around 30-40 ppm.

- IR Spectroscopy: Key peaks would include C=N stretching (approx. 1600-1650 cm^{-1}), aromatic C-H stretching ($>3000 \text{ cm}^{-1}$), and C-N stretching (approx. 1300-1350 cm^{-1}). The C-Br stretch would appear in the fingerprint region.
- Mass Spectrometry: The molecular ion peak (M^+) would show a characteristic isotopic pattern for bromine (^{79}Br and ^{81}Br in ~1:1 ratio), appearing at m/z 242 and 244.

PART 3: Biological Activity and Therapeutic Potential

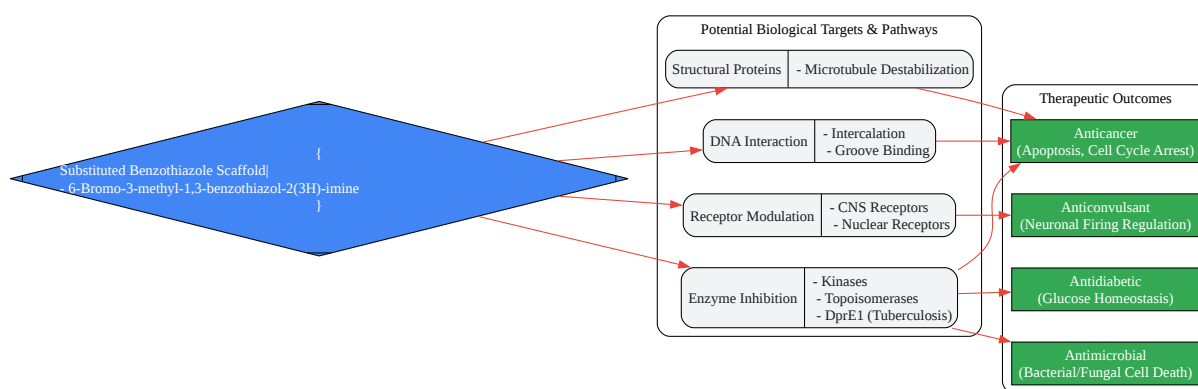
The benzothiazole scaffold is a cornerstone in the development of therapeutic agents. The presence of specific substituents, such as the 6-bromo group in our target compound, is a well-known strategy in medicinal chemistry to modulate biological activity. Halogen atoms can increase potency and influence metabolic stability.

Established Biological Roles of Substituted Benzothiazoles

- Anticancer Activity: Many benzothiazole derivatives exhibit potent anticancer activity by targeting various mechanisms, including topoisomerase inhibition, microtubule polymerization inhibition, and induction of apoptosis.^{[1][3]} Some derivatives have shown cytotoxicity against a wide range of cancer cell lines, including those of the lung, colon, breast, and central nervous system.^[1]
- Antimicrobial and Antifungal Activity: The benzothiazole nucleus is a key component of compounds active against various bacterial and fungal strains.^[4]
- Anticonvulsant Activity: A significant number of studies have reported the efficacy of benzothiazole derivatives in animal models of seizures, suggesting their potential as central nervous system agents.^{[3][13]}
- Antidiabetic Activity: Certain substituted benzothiazoles have demonstrated the ability to lower blood glucose levels in preclinical models, highlighting their potential in managing diabetes.^[5]

Potential Mechanism of Action Pathway

The diverse biological activities of benzothiazoles stem from their ability to interact with a multitude of biological targets. The planar structure allows them to intercalate into DNA or bind to flat hydrophobic pockets in enzymes.



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Caption: Potential interaction pathways for the benzothiazole scaffold.

Conclusion and Future Directions

While **6-bromo-3-methyl-1,3-benzothiazol-2(3H)-imine** itself is not extensively documented in public research, its structural class represents a highly fertile ground for drug discovery. The established synthetic routes make this and similar molecules readily accessible for screening

and development. Future research should focus on the systematic exploration of substitutions on the benzothiazole ring to build structure-activity relationships (SAR) for various therapeutic targets. The inherent biological activity of the core scaffold, combined with the modulating effects of halogenation, makes these compounds prime candidates for developing novel therapeutics to address unmet needs in oncology, infectious disease, and neurology.

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